

troubleshooting low yield in reactions involving "3-Hydroxy-N,N-dimethylpropanamide"

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 3-Hydroxy-N,N-dimethylpropanamide |
| Cat. No.: | B1268151 |

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Technical Support Center: Reactions Involving "3-Hydroxy-N,N-dimethylpropanamide"

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with reactions involving **"3-Hydroxy-N,N-dimethylpropanamide,"** particularly focusing on addressing low reaction yields.

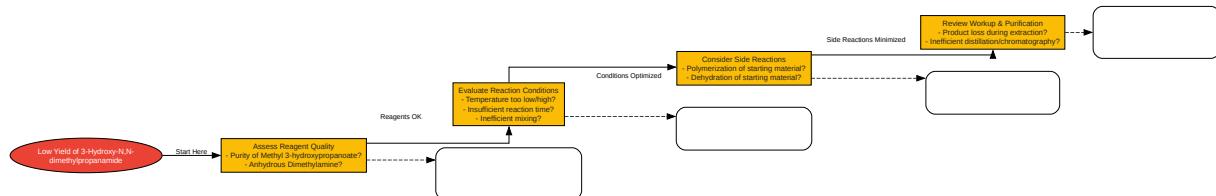
Troubleshooting Guide: Low Yield in 3-Hydroxy-N,N-dimethylpropanamide Synthesis

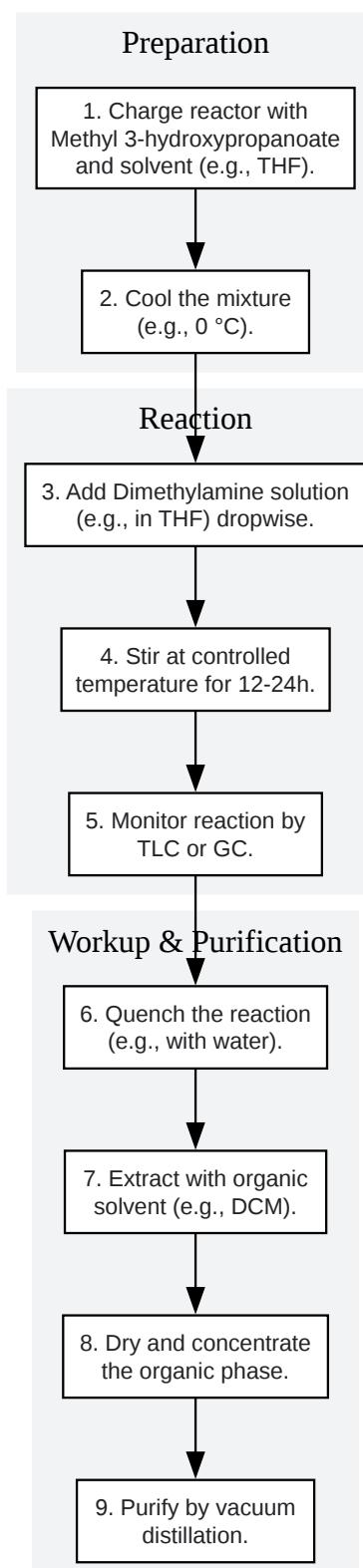
This guide addresses common issues encountered during the synthesis of **3-Hydroxy-N,N-dimethylpropanamide**, primarily from the reaction of methyl 3-hydroxypropanoate and dimethylamine.

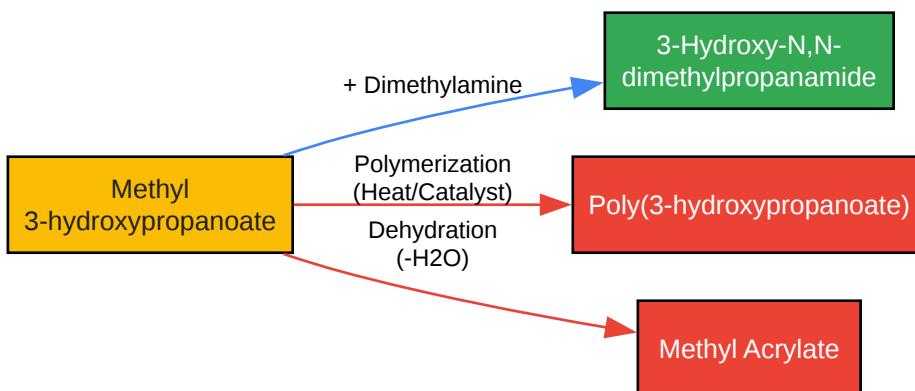
Q1: My reaction yield is consistently low. What are the potential causes and how can I improve it?

A1: Low yields in the amidation of methyl 3-hydroxypropanoate with dimethylamine can stem from several factors, including incomplete reaction, side reactions, and purification losses. Below is a systematic approach to troubleshoot and optimize your reaction.

Troubleshooting Decision Tree:





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